

A Head-to-Head Comparison of Squalane and Squalene in Topical Formulations

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Compound of Interest

Compound Name: Squalane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of **squalane** and squalene in topical formulations, supported by experimental data and detailed methodologies. The information is intended to assist researchers and formulation scientists in selecting the appropriate lipid for their specific applications.

Executive Summary

Squalene is a polyunsaturated hydrocarbon naturally found in human sebum, offering excellent emollient and antioxidant properties. However, its unsaturated nature makes it highly susceptible to oxidation, which can compromise its efficacy and potentially lead to comedogenicity. **Squalane**, the hydrogenated and saturated form of squalene, exhibits superior stability while retaining comparable moisturizing effects. This increased stability makes **squalane** a more reliable and versatile ingredient in topical formulations. This guide delves into a head-to-head comparison of these two lipids across key performance indicators: stability, moisturization, skin penetration, and comedogenicity.

Stability

The primary difference between squalene and **squalane** lies in their chemical stability. Squalene's multiple double bonds are reactive sites for oxidation, whereas the hydrogenation process to create **squalane** removes these double bonds, resulting in a fully saturated and stable molecule.^{[1][2]}

Quantitative Data: Oxidative Stability

A study investigating the peroxidation of squalene under simulated solar exposure demonstrated a significant increase in its peroxide value over time, indicating oxidative degradation. In contrast, **squalane**, being a saturated molecule, showed no peroxide formation under the same conditions.^[3]

Time (hours)	Squalene Peroxide Value (meq O ₂ /Kg) ^[3]	Squalane Peroxide Value (meq O ₂ /Kg) ^[3]
0	Low (initial value)	0
72	24.5 ± 1.67	0

Experimental Protocol: Accelerated Stability Testing

This protocol is designed to assess the chemical stability of cosmetic ingredients like **squalane** and squalene under accelerated conditions.^{[4][5][6][7]}

Objective: To evaluate the change in peroxide value, an indicator of oxidation, over time when subjected to heat and UV light.

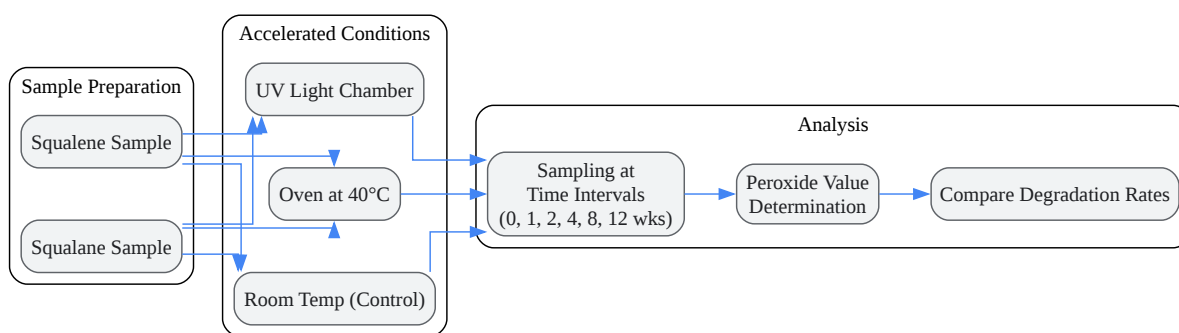
Materials:

- **Squalane** and Squalene samples
- Glass vials with airtight seals
- Oven capable of maintaining 40°C ± 2°C
- UV light chamber
- Reagents for peroxide value determination (e.g., as per USP <401> or other recognized pharmacopeia)

Procedure:

- Place aliquots of **squalane** and squalene into separate, clean, and inert glass vials.

- Seal the vials to minimize exposure to atmospheric oxygen.
- Place a set of vials for each substance in an oven maintained at 40°C.
- Place another set of vials under a UV light source at a controlled distance and intensity.
- Maintain a control set of vials at room temperature in the dark.
- At specified time intervals (e.g., 0, 1, 2, 4, 8, and 12 weeks), remove a vial from each condition.
- Determine the peroxide value of the contents of each vial using a standardized titration method.
- Record and compare the changes in peroxide value over time for both **squalane** and squalene under each condition.



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Workflow for Accelerated Stability Testing.

Moisturizing Efficacy

Both **squalane** and squalene are excellent emollients that mimic the skin's natural sebum, providing hydration and preventing transepidermal water loss (TEWL).^{[8][9]} While direct comparative quantitative data is limited in publicly available literature, qualitative descriptions suggest **squalane** has a lighter texture, making it suitable for a broader range of skin types, including oily and acne-prone skin.^[10] Squalene, with a slightly heavier consistency, is often recommended for very dry or mature skin.^[11]

Experimental Protocol: In-Vivo Skin Hydration and TEWL Measurement

This protocol outlines the methodology for a head-to-head comparison of the moisturizing effects of **squalane** and squalene using non-invasive skin measurement devices.^{[12][13][14][15][16][17]}

Objective: To quantify and compare the effects of topically applied **squalane** and squalene on stratum corneum hydration and transepidermal water loss.

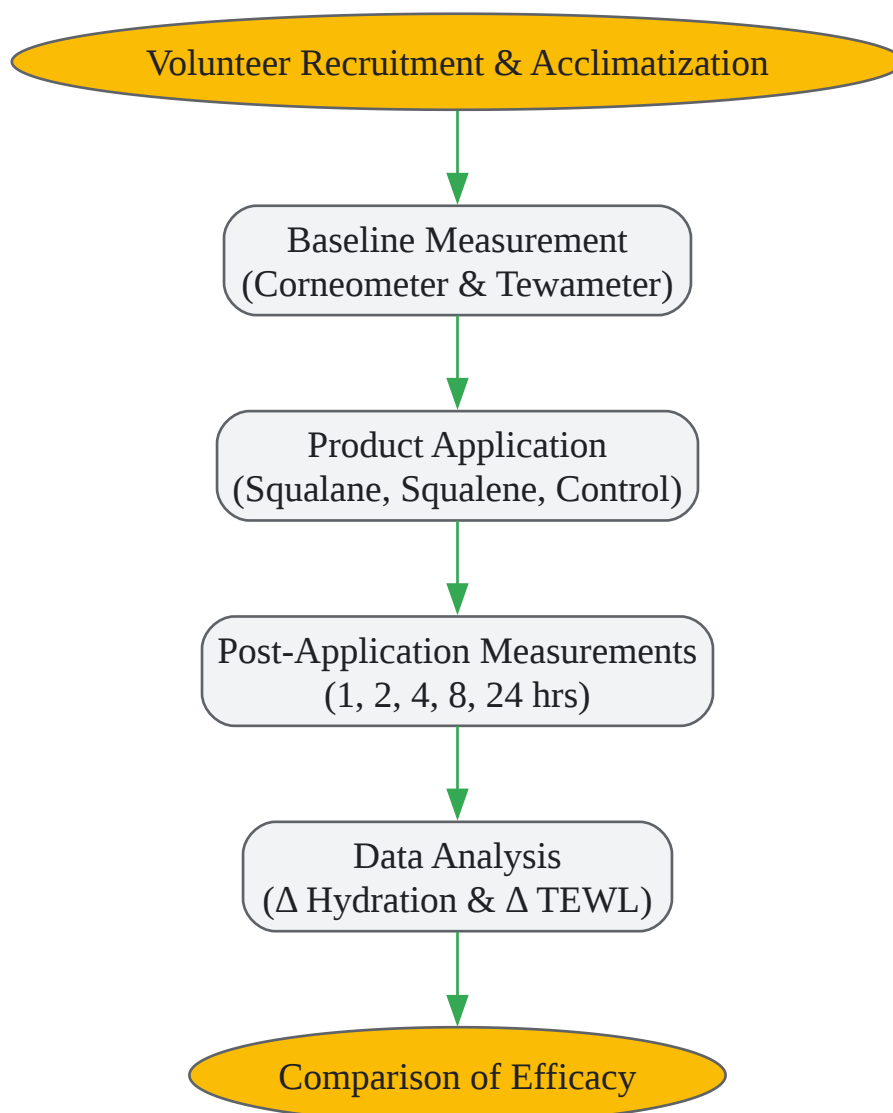
Instruments:

- Corneometer® for measuring skin hydration.
- Tewameter® for measuring TEWL.

Procedure:

- **Subject Recruitment:** Recruit a panel of healthy volunteers with normal to dry skin.
- **Acclimatization:** Allow subjects to acclimatize to the controlled environment (temperature and humidity) for at least 30 minutes before measurements.
- **Baseline Measurement:** Define test areas on the volar forearm. Measure and record baseline skin hydration (Corneometer®) and TEWL (Tewameter®) for each test area.
- **Product Application:** Apply a standardized amount of a **squalane**-containing formulation to one test area and a squalene-containing formulation to another. A third area should remain untreated as a control.

- Post-Application Measurements: At specified time points (e.g., 1, 2, 4, 8, and 24 hours) after application, repeat the Corneometer® and Tewameter® measurements on all test areas.
- Data Analysis: Calculate the change in skin hydration and TEWL from baseline for each formulation and compare the results.



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Experimental Workflow for In-Vivo Moisturization Study.

Skin Penetration

The ability of a topical ingredient to penetrate the stratum corneum is crucial for its efficacy.

Squalane is noted for its ability to readily penetrate the skin and can enhance the absorption of

other active ingredients.^{[14][18][19]} While squalene also penetrates the skin, direct comparative data on their penetration rates is not readily available.

Experimental Protocol: In-Vitro Skin Permeation Study

The Franz diffusion cell is the gold standard for in-vitro assessment of the skin penetration of cosmetic ingredients.^{[19][20][21][22][23][24][25][26]}

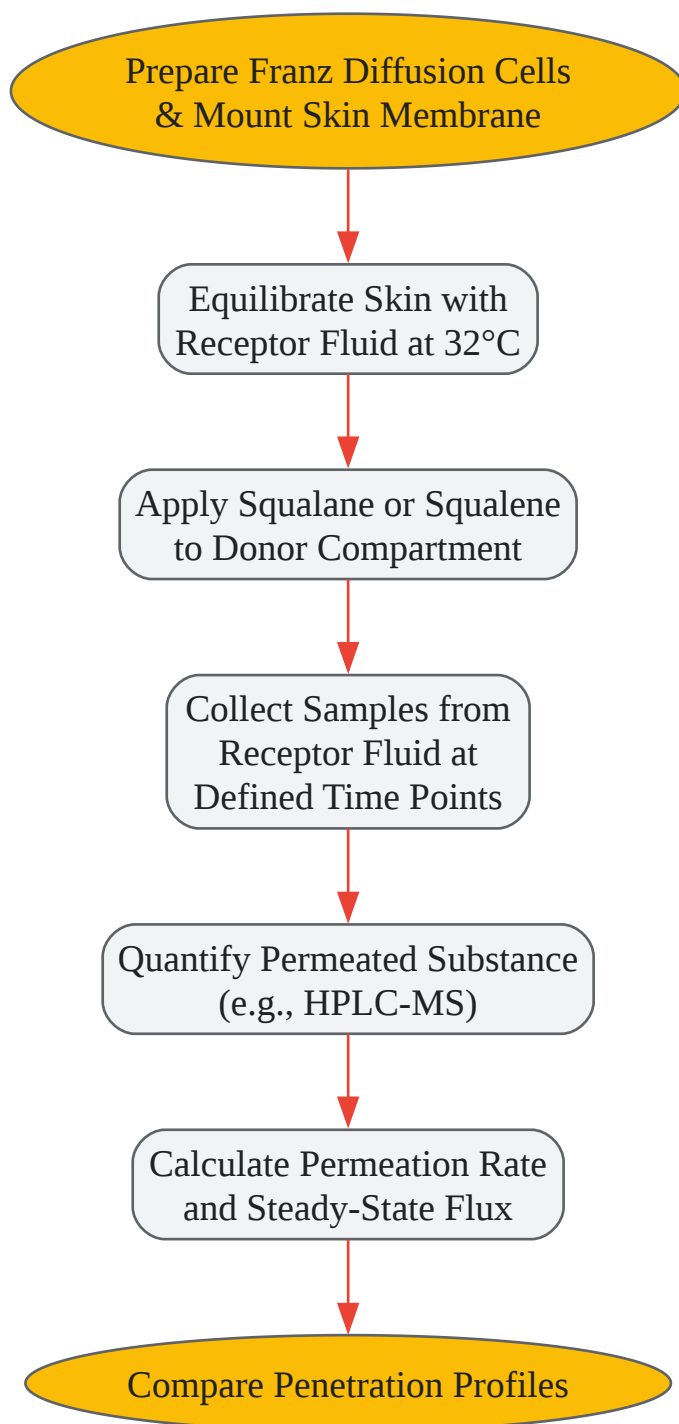
Objective: To quantify and compare the permeation of **squalane** and squalene through a skin membrane.

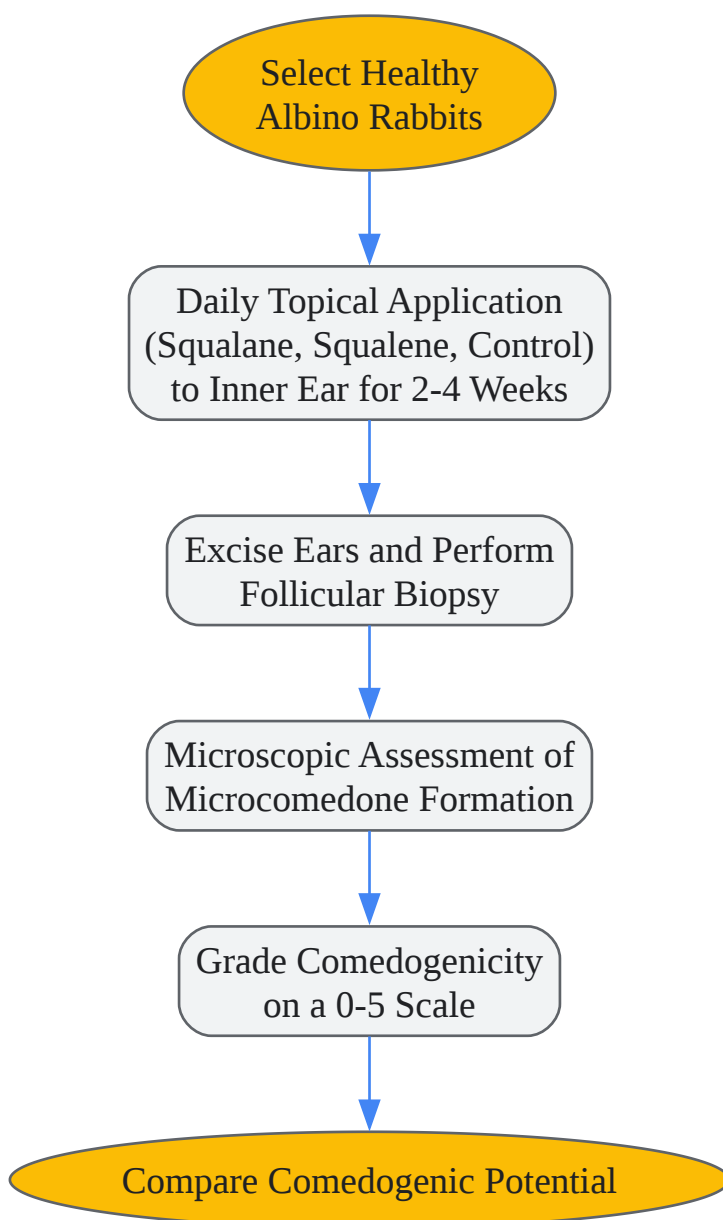
Apparatus:

- Franz diffusion cells
- Excised human or porcine skin as the membrane
- Receptor fluid (e.g., phosphate-buffered saline with a solubilizing agent)
- Analytical instrumentation (e.g., HPLC-MS) for quantification

Procedure:

- Membrane Preparation: Mount excised skin onto the Franz diffusion cells with the stratum corneum facing the donor compartment.
- Equilibration: Allow the skin to equilibrate with the receptor fluid, which is maintained at 32°C.
- Application: Apply a finite dose of either **squalane** or squalene to the surface of the skin in the donor chamber.
- Sampling: At predetermined time intervals, collect samples from the receptor fluid.
- Quantification: Analyze the collected samples to determine the concentration of **squalane** or squalene that has permeated the skin.
- Data Analysis: Calculate the cumulative amount of each substance permeated per unit area over time and determine the steady-state flux.





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References

- 1. Stability Testing in Cosmetics: ISO 18811 Compliance Guide [shapyp.com]

- 2. ecooil.com.ar [ecooil.com.ar]
- 3. Squalene Peroxidation and Biophysical Parameters in Acne-Prone Skin: A Pilot “In Vivo” Study - PMC [pmc.ncbi.nlm.nih.gov]
- 4. nucro-technics.com [nucro-technics.com]
- 5. ISO/TR 18811:2018 - Standards Store - Ministry of Commerce and Industry - Sultanate of Oman [dgsm.gso.org.sa]
- 6. asn.sn [asn.sn]
- 7. researchgate.net [researchgate.net]
- 8. Biological and Pharmacological Activities of Squalene and Related Compounds: Potential Uses in Cosmetic Dermatology - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Biological importance and applications of squalene and squalane - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Standard - Cosmetics -- Guidelines on the stability testing of cosmetic products ISO/TR 18811:2018 - Swedish Institute for Standards, SIS [sis.se]
- 11. Comparative Study of Squalane Products as Sustainable Alternative to Polyalphaolefin: Oxidation Degradation Products and Impact on Physicochemical Properties [mdpi.com]
- 12. The revised EEMCO guidance for the in vivo measurement of water in the skin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. EEMCO guidance for the assessment of stratum corneum hydration: electrical methods | Semantic Scholar [semanticscholar.org]
- 14. EEMCO guidance for the assessment of stratum corneum hydration: electrical methods - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. rahnwebsite-live-0f02c1fc49a9462abe717-20bbae1.aldryn-media.com [rahnwebsite-live-0f02c1fc49a9462abe717-20bbae1.aldryn-media.com]
- 17. Transepidermal water loss and stratum corneum hydration in forearm versus hand palm - PMC [pmc.ncbi.nlm.nih.gov]
- 18. scribd.com [scribd.com]
- 19. iris.cnr.it [iris.cnr.it]
- 20. oecd.org [oecd.org]
- 21. OECD N°404 : Laboratory skin irritant/corrosive test - Analytice [analytice.com]
- 22. ntp.niehs.nih.gov [ntp.niehs.nih.gov]

- 23. mdpi.com [mdpi.com]
- 24. Effect of squalane-based emulsion on polyphenols skin penetration: Ex vivo skin study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. researchgate.net [researchgate.net]
- 26. Alternatives to Biological Skin in Permeation Studies: Current Trends and Possibilities - PMC [pmc.ncbi.nlm.nih.gov]
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